

Technical Support Center: Disposal of Antimony Pentachloride Waste

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Compound of Interest

Compound Name: *Antimony pentachloride*

Cat. No.: *B147860*

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This guide provides technical support for the safe handling and disposal of **antimony pentachloride** ($SbCl_5$) waste in a research laboratory setting. Adherence to these procedures is critical to ensure the safety of laboratory personnel and compliance with environmental regulations.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **antimony pentachloride** waste?

A1: **Antimony pentachloride** is a highly corrosive and toxic substance.[\[1\]](#)[\[2\]](#) The primary hazards include:

- Severe Burns: Contact with skin or eyes can cause severe chemical burns.[\[2\]](#)
- Respiratory Irritation: Inhalation of its fumes can irritate the nose, throat, and lungs, potentially causing coughing, shortness of breath, and in severe cases, pulmonary edema.[\[2\]](#) [\[3\]](#)
- Violent Reactivity with Water: It reacts violently with water or moisture to produce toxic and corrosive hydrogen chloride gas and heat.[\[2\]](#)[\[4\]](#) This reaction can cause containers to pressurize and potentially rupture.
- Toxicity: Ingestion or significant exposure can lead to systemic toxic effects, including cardiac, liver, and kidney damage.[\[2\]](#)

- Incompatibility: It is incompatible with a wide range of substances, including strong bases, oxidizing agents, metals, and organic materials.[4][5]

Q2: What is the correct personal protective equipment (PPE) for handling **antimony pentachloride** waste?

A2: Appropriate PPE is mandatory when handling **antimony pentachloride** waste. This includes:

- Hand Protection: Nitrile or chloroprene gloves are recommended. Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[6]
- Eye and Face Protection: ANSI-approved safety goggles and a face shield are required.[6]
- Body Protection: A flame-resistant lab coat, fully buttoned with sleeves of sufficient length to prevent skin exposure, is necessary.[6] For larger quantities or in case of a spill, an acid-resistant apron and boots may be required.
- Respiratory Protection: All handling of **antimony pentachloride** waste should be conducted in a certified chemical fume hood.[6] If there is a potential for exposure above the permissible limit (0.5 mg/m³ as Antimony), a NIOSH-approved respirator is required.[2][7]

Q3: What type of container should I use for **antimony pentachloride** waste?

A3: Use only designated, compatible containers for **antimony pentachloride** waste.

- Compatible Materials: Glass or PTFE containers are suitable.[8] High-density polyethylene (HDPE) may also be used, but compatibility should be verified.
- Incompatible Materials: Do not use aluminum or galvanized containers.[3] It is also corrosive to many other metals.[9]
- Container Integrity: Ensure the container is in good condition, has a secure, tightly fitting lid, and is clearly labeled as "Hazardous Waste: **Antimony Pentachloride**, Water-Reactive, Corrosive." [6] The container should be stored in secondary containment.[6]

Q4: Can I dispose of **antimony pentachloride** waste down the sink?

A4: No, under no circumstances should **antimony pentachloride** or its waste be disposed of down the sink.[\[10\]](#) It is a hazardous waste that requires special disposal procedures through your institution's Environmental Health and Safety (EHS) office.

Troubleshooting Guide

Issue	Probable Cause	Solution
Waste container is fuming.	Exposure to atmospheric moisture. Antimony pentachloride reacts with humidity in the air to produce hydrogen chloride gas. [9]	<ol style="list-style-type: none">1. Ensure the container lid is tightly sealed.2. If the fuming is significant, place the container in a chemical fume hood.3. If the container is compromised, follow the spill cleanup protocol and transfer the contents to a new, appropriate container.4. Ensure the waste is stored in a dry environment.
Waste container feels warm.	A chemical reaction is occurring inside the container. This could be due to contamination with water or another incompatible chemical.	<ol style="list-style-type: none">1. Do not handle the container directly.2. Place the container in a blast shield or behind a protective barrier within a chemical fume hood.3. Alert your supervisor and EHS immediately.4. Do not attempt to open the container.
Accidental mixing of antimony pentachloride with an incompatible waste (e.g., a strong base or organic solvent).	Improper waste segregation.	<ol style="list-style-type: none">1. Do not add any more material to the container.2. If a reaction is evident (fuming, heat, gas evolution), treat it as an emergency. Evacuate the immediate area and contact your institution's emergency response team.3. If no immediate reaction is apparent, securely cap the container, label it clearly with all its contents, and contact EHS for guidance on disposal.
A small spill occurs during waste transfer.	Mishandling or improper technique.	<ol style="list-style-type: none">1. Follow the detailed spill cleanup protocol outlined

below. 2. Review handling procedures to prevent future incidents.

Quantitative Data Summary

Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL) (as Sb)	0.5 mg/m ³ (8-hour TWA)	[2] [7]
NIOSH Recommended Exposure Limit (REL) (as Sb)	0.5 mg/m ³ (10-hour TWA)	[2] [7]
ACGIH Threshold Limit Value (TLV) (as Sb)	0.5 mg/m ³ (8-hour TWA)	[2] [7]
Immediately Dangerous to Life or Health (IDLH) (as Sb)	50 mg/m ³	[2]
Boiling Point	140°C (decomposes)	[11]
Melting Point	2.8°C	[7]
UN Number	1730	[7]

Experimental Protocols

Protocol 1: Routine Collection of Antimony Pentachloride Waste

- Preparation:
 - Don all required PPE as specified in the FAQ section.
 - Perform all work within a certified chemical fume hood.
 - Obtain a designated, clean, and dry hazardous waste container made of a compatible material (e.g., glass or PTFE).

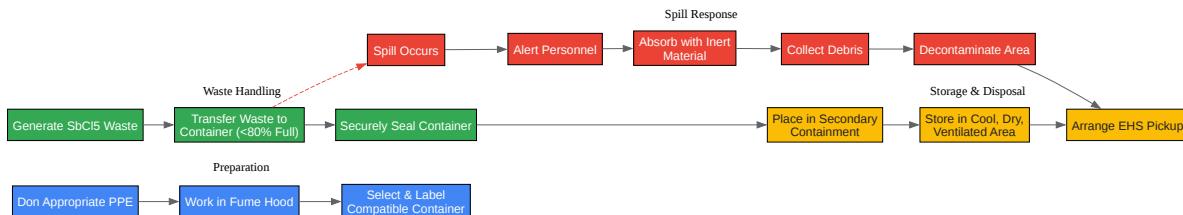
- Label the container with "Hazardous Waste: **Antimony Pentachloride**, Water-Reactive, Corrosive" and the date.
- Waste Transfer:
 - Carefully transfer the **antimony pentachloride** waste into the designated container using a clean, dry funnel if necessary.
 - Avoid splashing.
 - Do not fill the container to more than 80% capacity to allow for vapor expansion.
- Sealing and Storage:
 - Securely cap the waste container immediately after transfer.
 - Wipe the exterior of the container with a dry cloth to remove any residual contamination.
 - Place the container in a designated secondary containment bin.
 - Store the waste in a cool, dry, well-ventilated area away from incompatible materials.
- Disposal:
 - Contact your institution's EHS office to arrange for pickup of the hazardous waste.

Protocol 2: Spill Cleanup Procedure (Small Spill <100 mL)

- Immediate Response:
 - Alert personnel in the immediate area and evacuate if necessary.
 - Ensure the spill is contained within the chemical fume hood.
 - If any material has splashed on skin or clothing, immediately remove the affected clothing and flush the skin with copious amounts of water for at least 15 minutes, then seek medical attention.[6]

- Containment and Absorption:
 - Cover the spill with an inert, dry absorbent material such as vermiculite, dry sand, or earth.
[11] Do not use combustible materials like paper towels.
 - Work from the outside of the spill inward to prevent spreading.
- Collection:
 - Once the **antimony pentachloride** is fully absorbed, carefully scoop the material into a designated, dry, and sealable hazardous waste container using non-sparking tools.
- Decontamination:
 - Wipe the spill area with a cloth dampened with a soap and water solution.
 - Place all contaminated cleaning materials into the same hazardous waste container.
- Disposal:
 - Seal the waste container, label it as "Spill Debris: **Antimony Pentachloride**" and contact EHS for disposal.

Visualizations



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